

# Personal protective equipment for handling MI 63

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## Compound of Interest

Compound Name: MI 63

Cat. No.: B1677117

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Due to the ambiguity of the identifier "**MI 63**," this guide provides safety protocols for several potential substances that researchers, scientists, and drug development professionals may encounter. It is crucial to identify the exact chemical and its corresponding CAS number from the manufacturer's label and Safety Data Sheet (SDS) before handling. This document provides essential safety and logistical information for three possibilities: a chemical toxin (MI-192), a radioactive material (Nickel-63), and a research compound (Anti-inflammatory agent 63).

## MI-192 (CAS No. 1415340-63-4)

MI-192 is a selective histone deacetylase (HDAC) inhibitor.<sup>[1]</sup> It is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.<sup>[2]</sup>

## Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against chemical exposure. The following table summarizes the required PPE for handling MI-192.

Body Part	PPE Specification	Purpose
Eyes/Face	Safety glasses with side shields or chemical splash goggles. A face shield should be worn if there is a splash hazard.	Protects against splashes of the chemical which could cause eye irritation or damage.
Hands	Disposable nitrile gloves.	Prevents skin contact with the chemical. Gloves should be changed regularly and immediately if contaminated, torn, or punctured.
Body	A lab coat or a disposable gown.	Protects skin and personal clothing from contamination.
Respiratory	Use in a well-ventilated area. A respirator may be required for operations that generate dust or aerosols. Consult your institution's Environmental Health and Safety (EHS) office for respirator selection.	Prevents inhalation of the chemical, which is harmful.

## Operational Plan

A clear operational plan ensures the safe handling of MI-192 from receipt to disposal.

### 1.2.1. Handling

- Always handle MI-192 in a well-ventilated area, preferably within a chemical fume hood.[\[3\]](#)
- Avoid inhalation of dust or vapors.[\[3\]](#)
- Prevent contact with skin and eyes.[\[3\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[\[3\]](#)

- Wash hands thoroughly after handling.[2]

#### 1.2.2. Storage

- Keep the container tightly sealed.
- Store in a cool, well-ventilated area.

## Disposal Plan

Contaminated waste must be disposed of as hazardous waste.

- Solid Waste: Collect all solid waste contaminated with MI-192 (e.g., gloves, weigh boats, paper towels) in a designated, labeled hazardous waste container.
- Liquid Waste: Collect liquid waste in a compatible, labeled hazardous waste container.
- Disposal: Dispose of contents and container to an approved waste disposal plant.[2] Contact your institution's EHS office to schedule a pickup for the waste.

## Nickel-63 (Ni-63)

Nickel-63 is a radioactive isotope that emits low-energy beta particles.[4] While the external radiation hazard is low, internal deposition is a significant concern.[4]

## Personal Protective Equipment (PPE)

The primary goal of PPE when handling Nickel-63 is to prevent contamination.

Body Part	PPE Specification	Purpose
Eyes/Face	Safety glasses with side shields.	Protects eyes from potential splashes of radioactive material.
Hands	Disposable gloves.	Disposable gloves will completely stop the beta particles from Nickel-63. <sup>[4]</sup> Change gloves often to prevent the spread of contamination.
Body	A lab coat.	Protects skin and personal clothing from contamination.

## Operational Plan

Working with radioactive materials requires strict adherence to safety protocols to minimize exposure.

### 2.2.1. Handling

- Always handle Nickel-63 in designated radioactive material work areas.
- Use trays and absorbent paper to contain potential spills.
- Survey work areas before, during, and after work with a suitable radiation detector (e.g., a liquid scintillation counter for wipe tests) to check for contamination.<sup>[4][5]</sup>
- Do not eat, drink, or smoke in areas where radioactive materials are handled.

### 2.2.2. Storage

- Store Nickel-63 in a designated and properly shielded location.
- Label all containers with the radioactive symbol, isotope, activity, and date.

## Disposal Plan

Radioactive waste disposal must comply with institutional and regulatory requirements.

- **Solid Waste:** Segregate solid waste contaminated with Nickel-63 into designated radioactive waste containers.
- **Liquid Waste:** Dispose of liquid waste through the designated sewer disposal program, adhering to the laboratory's disposal limit (e.g., 3 mCi per month at Princeton University).<sup>[5]</sup>
- **Off-Site Disposal:** Solid wastes and liquid scintillation wastes are typically disposed of through an off-site radioactive waste disposal program.<sup>[5]</sup>

## Anti-inflammatory agent 63 (CAS No. 2347694-79-3)

This is a research-grade chemical compound used for its anti-inflammatory properties.<sup>[3]</sup> While specific hazard information is limited, it is prudent to handle it with care, following standard laboratory safety procedures.

## Personal Protective Equipment (PPE)

For novel or less-characterized compounds, a conservative approach to PPE is recommended.

Body Part	PPE Specification	Purpose
Eyes/Face	Safety goggles.	Provides protection against splashes.
Hands	Chemical-resistant gloves (e.g., nitrile).	Prevents skin contact.
Body	A lab coat.	Protects skin and clothing from contamination.

## Operational Plan

The key to safely handling research chemicals is to treat them as potentially hazardous until more information is available.

### 3.2.1. Handling

- Always handle the agent in a well-ventilated area, preferably within a chemical fume hood.[\[3\]](#)
- Avoid inhalation of dust or vapors.[\[3\]](#)
- Prevent contact with skin and eyes.[\[3\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[\[3\]](#)

### 3.2.2. Storage

- Consult the manufacturer's instructions for specific storage conditions.
- Keep the container tightly sealed in a designated storage area.

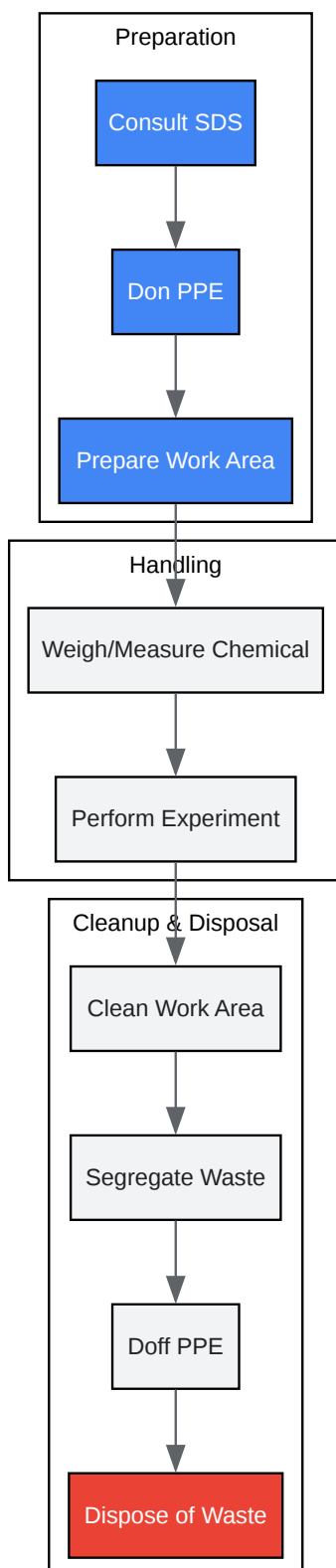
## Disposal Plan

The disposal of a research-grade chemical must be approached systematically.[\[3\]](#)

- Hazard Identification: Review the Safety Data Sheet (SDS) to determine the hazard classification.[\[3\]](#)
- Waste Segregation: Do not mix waste with other chemical waste streams unless permitted by your institution's EHS office.[\[3\]](#) Keep solid and liquid waste separate.[\[3\]](#)
- Packaging and Labeling: Use a "Hazardous Waste" label on all waste containers, clearly identifying the contents with the full chemical name and CAS number.[\[3\]](#)
- Final Disposal: Contact your institution's EHS department to schedule a pickup for the waste.[\[3\]](#)

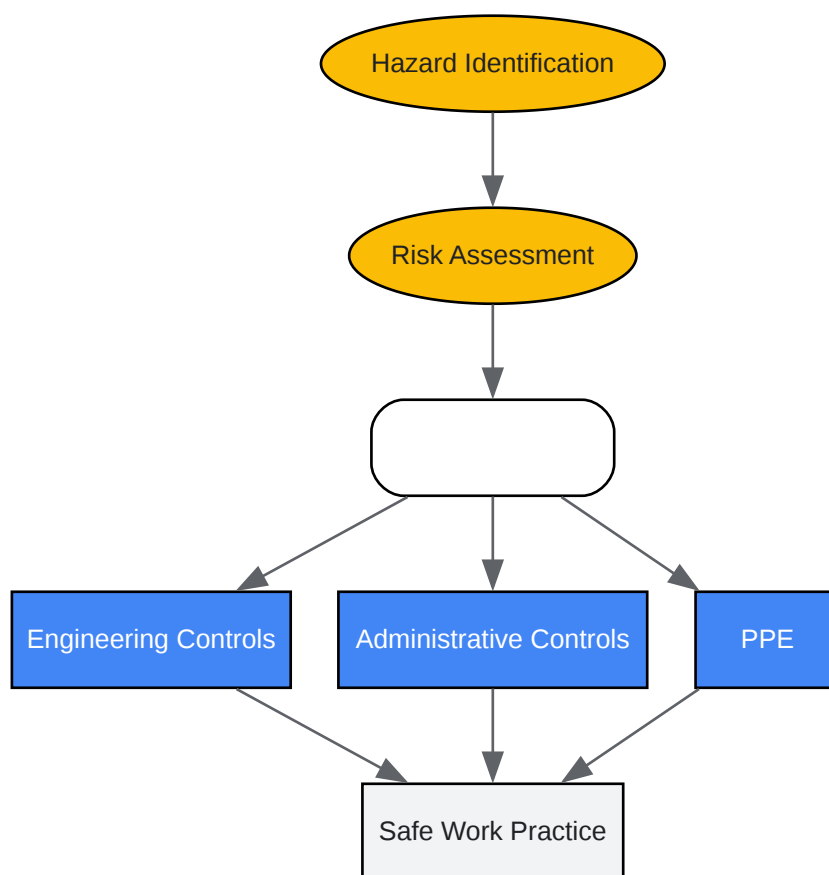
## Experimental Workflow and Safety Procedures

The following diagrams illustrate a general workflow for handling laboratory chemicals and the logical relationship of safety procedures.



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Caption: General workflow for handling laboratory chemicals.



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Caption: Hierarchy of controls for laboratory safety.

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## References

- 1. [caymanchem.com](http://caymanchem.com) [caymanchem.com]
- 2. MI-192|1415340-63-4|MSDS [dcchemicals.com]
- 3. [benchchem.com](http://benchchem.com) [benchchem.com]
- 4. [chromtech.net.au](http://chromtech.net.au) [chromtech.net.au]
- 5. [ehs.princeton.edu](http://ehs.princeton.edu) [ehs.princeton.edu]



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